

Synthesis of Strontium Oxide Nanoparticles: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

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Application Notes & Protocols for Drug Development Professionals

Strontium oxide (SrO) nanoparticles are gaining significant attention in the biomedical field, particularly in drug delivery and bone tissue engineering, owing to their unique physicochemical properties.^{[1][2]} This document provides detailed protocols for various synthesis methods of SrO nanoparticles, along with their characterization and potential applications in pharmaceutical research and development.

I. Introduction to Strontium Oxide Nanoparticles

Strontium oxide is an alkaline earth metal oxide with properties that make it a compelling candidate for biomedical applications.^[3] Its similarity to calcium allows for its integration into biological systems, particularly in bone metabolism.^[3] SrO nanoparticles exhibit desirable characteristics such as biocompatibility and the ability to promote osteogenesis, making them valuable for developing novel therapeutic strategies for bone-related disorders.^{[2][4]} Furthermore, their potential as carriers for targeted drug delivery is an active area of research.^{[1][5]}

II. Synthesis Methods and Protocols

Several methods have been developed for the synthesis of **strontium oxide** nanoparticles, each offering distinct advantages in terms of particle size control, morphology, and cost-effectiveness. The most common methods include sol-gel, co-precipitation, and green synthesis.

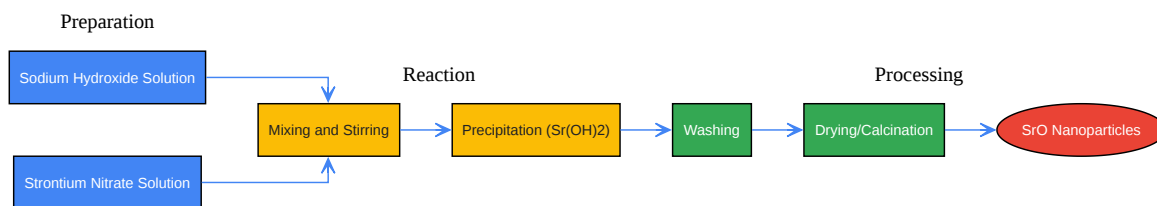
A. Sol-Gel Synthesis

The sol-gel method is a versatile and cost-effective technique for producing high-purity, crystalline SrO nanoparticles at room temperature.[6][7] This method allows for good control over the particle size and morphology.

Experimental Protocol:

- **Precursor Preparation:** Prepare a 0.5 M aqueous solution of strontium nitrate ($\text{Sr}(\text{NO}_3)_2$).
- **pH Adjustment:** While stirring the strontium nitrate solution, slowly add a 0.5 M solution of sodium hydroxide (NaOH) dropwise.
- **Gel Formation:** Continue adding NaOH until a white precipitate of strontium hydroxide ($\text{Sr}(\text{OH})_2$) is formed. The pH of the solution should be monitored and maintained at approximately 12.6.[8]
- **Washing:** Centrifuge the precipitate and wash it multiple times with deionized water and then with ethanol to remove any unreacted precursors and byproducts.
- **Drying:** Dry the washed precipitate in a hot air oven at a temperature range of 200°C to 600°C. The calcination temperature influences the final particle size and morphology.[6][7]
- **Characterization:** The resulting SrO nanoparticles can be characterized using X-ray Diffraction (XRD) to determine the crystalline structure and size, Scanning Electron Microscopy (SEM) to observe the morphology, and Fourier-Transform Infrared (FTIR) spectroscopy to confirm the presence of the Sr-O bond.[6][7]

Workflow for Sol-Gel Synthesis:



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Caption: Workflow of the sol-gel synthesis method for SrO nanoparticles.

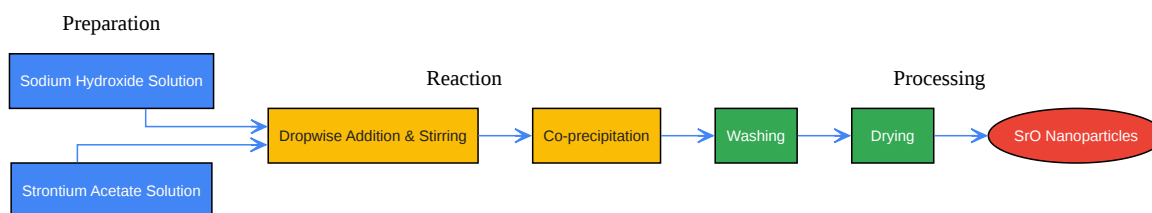
B. Co-precipitation Synthesis

Co-precipitation is another straightforward and widely used method for synthesizing SrO nanoparticles.[9][10] It involves the simultaneous precipitation of the metal hydroxide from a solution.

Experimental Protocol:

- Precursor Preparation: Dissolve 0.5 M of strontium acetate hemihydrate ($\text{Sr}(\text{CH}_3\text{COO})_2 \cdot 0.5\text{H}_2\text{O}$) in 50 ml of ethanol with continuous stirring.[10]
- Precipitating Agent: Separately, prepare a 1 M solution of sodium hydroxide (NaOH).[10]
- Precipitation: Add the NaOH solution dropwise to the strontium acetate solution at room temperature over a period of one hour, leading to the formation of a pale white slurry.[10]
- Washing: The resulting precipitate is washed several times with deionized water and ethanol to remove impurities.[10]
- Drying: Dry the precipitate in a hot air oven at 60°C for one hour.[10]
- Characterization: Characterize the synthesized SrO nanoparticles using XRD, SEM, and FTIR.[9]

Workflow for Co-precipitation Synthesis:



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Caption: Workflow of the co-precipitation synthesis method for SrO nanoparticles.

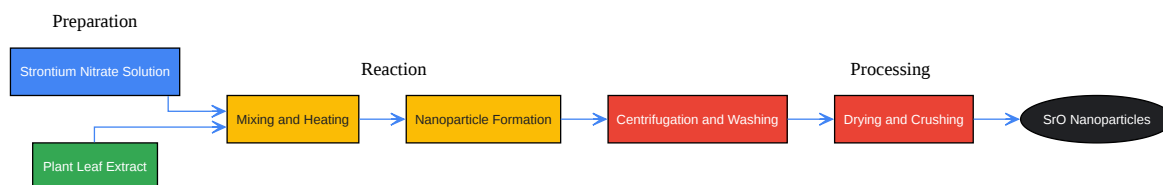
C. Green Synthesis (using Plant Extracts)

Green synthesis is an eco-friendly and cost-effective approach that utilizes plant extracts as reducing and capping agents.^{[11][12]} This method avoids the use of toxic chemicals.

Experimental Protocol (using Albizia julibrissin leaf extract):^[13]

- **Extract Preparation:** Boil clean Albizia julibrissin leaves in 100 mL of double-distilled water for 10 minutes. Filter the extract using Whatman filter paper and store it at 4°C.
- **Synthesis:** Mix a 0.1 M solution of strontium nitrate hexahydrate ($\text{Sr}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) with 10 mL of the plant extract. Stir the mixture on a magnetic stirrer for 1 hour at 60°C. The solution will turn greenish, indicating the formation of nanoparticles.
- **Purification:** Centrifuge the solution, and then wash the collected nanoparticles.
- **Drying:** Dry the purified sample in a hot air oven at 90°C.
- **Final Product:** Crush the dried sample to obtain a fine powder of SrO nanoparticles.
- **Characterization:** Analyze the nanoparticles using standard characterization techniques.

Workflow for Green Synthesis:



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Caption: Workflow of the green synthesis method for SrO nanoparticles.

III. Quantitative Data Summary

The properties of synthesized SrO nanoparticles can vary significantly depending on the synthesis method and conditions. The following table summarizes key quantitative data from various studies.

Synthesis Method	Precursors	Calcination Temp. (°C)	Crystalline Size (nm)	Morphology	Reference
Sol-Gel	Strontium nitrate, Sodium hydroxide	200 - 600	~80	Pseudo-spherical to cylindrical	[6][7]
Sol-Gel	Strontium nitrate, Sodium hydroxide	-	~47.06	-	[14]
Co-precipitation	-	-	16.24 ± 1.13	Spherical to quasi-spherical	[15]
Green Synthesis (Henna leaves)	Strontium nitrate, Sodium hydroxide, Henna leaves extract	Room Temp.	~40	Pseudo-spherical with agglomeration	[11]
Green Synthesis (Albizia julibrissin)	Strontium nitrate hexahydrate, A. julibrissin extract	90	20 - 30	Spherical	[13]
Green Synthesis (Solanum nigrum)	Strontium nitrate hexahydrate, S. nigrum extract	500	~94.8	Individual particles to agglomerates	[16][17]
Green Synthesis (Vitis vinifera)	Strontium nitrate, V. vinifera extract	-	~28.6	Porous nanostructure	[18][19]

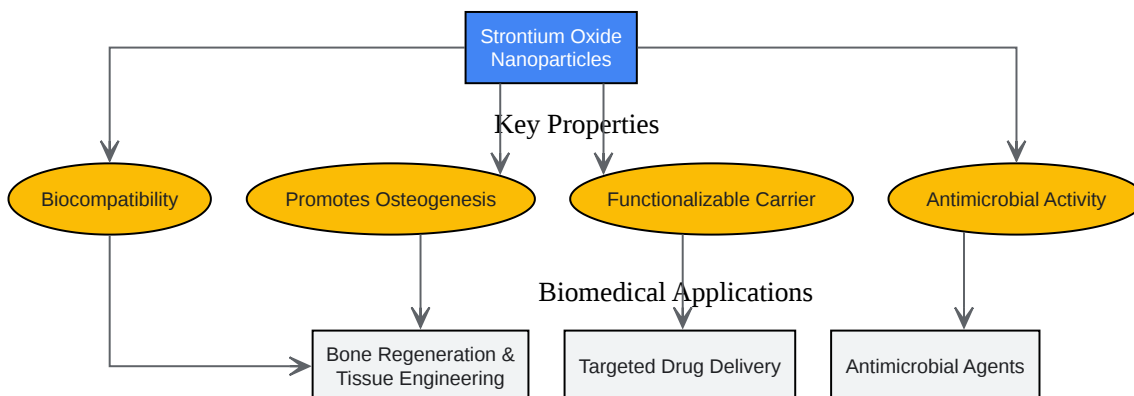
	Strontium chloride				
Wet Process	hexahydrate,	-	~28.6	-	[20] [21]
	Potassium hydroxide				

IV. Applications in Drug Development and Research

Strontium oxide nanoparticles hold considerable promise for various applications in the pharmaceutical and biomedical sectors.

- **Bone Tissue Engineering:** SrO nanoparticles can be incorporated into scaffolds to promote bone regeneration and repair.[\[2\]](#)[\[22\]](#) Their ability to stimulate osteoblast proliferation and differentiation makes them attractive for treating osteoporosis and bone defects.[\[4\]](#)
- **Drug Delivery:** These nanoparticles can be functionalized to act as carriers for targeted drug delivery.[\[1\]](#)[\[5\]](#) Their pH-sensitive nature can be exploited for controlled release of therapeutic agents at specific sites.[\[1\]](#)
- **Antimicrobial Agents:** SrO nanoparticles have demonstrated antimicrobial properties, which can be beneficial in preventing implant-associated infections.[\[23\]](#)
- **Bioimaging:** While less explored, the potential of doped SrO nanoparticles in bioimaging applications is an emerging area of interest.

Logical Relationship for SrO Nanoparticle Applications:



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Caption: Key properties of SrO nanoparticles and their resulting biomedical applications.

V. Conclusion

The synthesis of **strontium oxide** nanoparticles can be achieved through various reliable and scalable methods. The choice of synthesis route will depend on the desired particle characteristics and the specific application. For researchers and professionals in drug development, SrO nanoparticles offer a promising platform for creating advanced therapeutic and diagnostic tools. Further research into their in vivo behavior and long-term biocompatibility is crucial for their successful clinical translation.

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